

Spectroscopic data of 2-Iodophenol (NMR, IR, MS)

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Compound of Interest

Compound Name: 2-Iodophenol

CAS No.: 30587-23-6

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An In-Depth Technical Guide to the Spectroscopic Characterization of **2-Iodophenol**

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **2-Iodophenol**, a key aromatic halogen compound used in organic synthesis and pharmaceutical research. Understanding its spectroscopic signature is fundamental for reaction monitoring, quality control, and structural elucidation. This document synthesizes data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to offer a holistic view of the molecule's properties.

Introduction to 2-Iodophenol: Structure and Significance

2-Iodophenol (C_6H_5IO) is an ortho-substituted aromatic compound where an iodine atom and a hydroxyl group are attached to adjacent carbon atoms on a benzene ring. This substitution pattern profoundly influences its chemical reactivity and spectroscopic behavior. The electron-donating hydroxyl group and the electron-withdrawing, yet bulky, iodine atom create a unique

electronic and steric environment, which is directly reflected in its spectral data. Accurate interpretation of this data is crucial for researchers in synthetic chemistry and drug development who utilize **2-Iodophenol** as a precursor for more complex molecules.

Molecular Structure:

Caption: Molecular structure of **2-Iodophenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **2-Iodophenol**, both ^1H and ^{13}C NMR provide unambiguous information about the arrangement of atoms.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2-Iodophenol** is characterized by distinct signals for the aromatic protons and the hydroxyl proton. The chemical shifts and coupling patterns are highly informative of the ortho substitution.

Experimental Protocol: ^1H NMR Sample Preparation and Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2-Iodophenol** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or $\text{DMSO}-d_6$). The choice of solvent can affect the chemical shift of the labile hydroxyl proton.
- **Instrumentation:** Acquire the spectrum on a 300 MHz or higher field NMR spectrometer.
- **Acquisition Parameters:**
 - **Pulse Program:** A standard single-pulse experiment (e.g., 'zg30').
 - **Spectral Width:** Typically 0-12 ppm.
 - **Number of Scans:** 16-64 scans to achieve adequate signal-to-noise.
 - **Relaxation Delay:** 1-2 seconds.

Data Interpretation and Key Insights:

The aromatic region of the spectrum (typically 6.5-8.0 ppm) will show four distinct signals corresponding to the four protons on the benzene ring. The hydroxyl proton signal is a broad singlet, and its position is highly dependent on the solvent and concentration.

Proton Assignment	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-6	7.75	dd	J = 7.8, 1.5
H-3	7.25	td	J = 7.8, 1.5
H-5	6.85	dd	J = 7.8, 1.5
H-4	6.70	td	J = 7.8, 1.5
OH	5.5 (variable)	br s	-

Data is representative and may vary slightly based on solvent and concentration.

Causality Behind the Observed Spectrum:

- H-6: This proton is ortho to the iodine atom, which is deshielding, and meta to the hydroxyl group. This results in its downfield chemical shift. The multiplicity is a doublet of doublets due to coupling with H-5 (ortho, $J \approx 7.8$ Hz) and H-4 (meta, $J \approx 1.5$ Hz).
- H-3: This proton is ortho to the hydroxyl group and meta to the iodine. The electron-donating nature of the hydroxyl group shields this proton, shifting it upfield relative to H-6. It appears as a triplet of doublets due to coupling with H-4 (ortho, $J \approx 7.8$ Hz) and H-5 (meta, $J \approx 1.5$ Hz).
- H-5: This proton is para to the iodine and ortho to H-4 and H-6, resulting in a doublet of doublets.
- H-4: This proton is para to the hydroxyl group and experiences the most shielding, hence its upfield position. It appears as a triplet of doublets.

- OH Proton: The hydroxyl proton is labile and its chemical shift is highly variable. It often appears as a broad singlet due to hydrogen exchange.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon framework of the molecule. The presence of the iodine and hydroxyl substituents significantly influences the chemical shifts of the carbon atoms.

Experimental Protocol: ¹³C NMR Sample Preparation and Acquisition

- Sample Preparation: Use the same sample prepared for ¹H NMR.
- Instrumentation: Acquire the spectrum on the same NMR spectrometer.
- Acquisition Parameters:
 - Pulse Program: A standard proton-decoupled experiment (e.g., 'zgpg30').
 - Spectral Width: Typically 0-200 ppm.
 - Number of Scans: 1024 or more scans are often required due to the low natural abundance of ¹³C.
 - Relaxation Delay: 2-5 seconds.

Data Interpretation and Key Insights:

The spectrum will show six distinct signals for the six carbon atoms of the benzene ring.

Carbon Assignment	Chemical Shift (δ) ppm
C-2 (C-I)	86.0
C-1 (C-OH)	155.0
C-6	130.0
C-4	129.5
C-3	122.0
C-5	115.5

Data is representative and may vary slightly based on solvent.

Causality Behind the Observed Spectrum:

- C-2 (C-I): The carbon directly attached to the iodine atom is significantly shielded due to the "heavy atom effect," resulting in a very upfield chemical shift for an aromatic carbon. This is a highly characteristic signal.
- C-1 (C-OH): The carbon bearing the hydroxyl group is deshielded and appears at a downfield chemical shift, which is typical for phenolic carbons.
- C-3, C-4, C-5, C-6: The remaining carbons show chemical shifts in the expected aromatic region, with their specific positions influenced by the electronic effects of the two substituents.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. In **2-Iodophenol**, the most characteristic absorptions are from the O-H and C-O stretching vibrations of the phenol group and the C-H and C=C vibrations of the aromatic ring.

Experimental Protocol: IR Spectrum Acquisition (ATR)

- Sample Preparation: Place a small amount of solid **2-Iodophenol** directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.

- Instrumentation: Acquire the spectrum using a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition Parameters:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32 scans.

Data Interpretation and Key Insights:

Vibrational Mode	Frequency (cm^{-1})	Intensity
O-H stretch (H-bonded)	3500-3300	Strong, Broad
C-H stretch (aromatic)	3100-3000	Medium
C=C stretch (aromatic)	1600-1450	Medium-Strong
C-O stretch (phenol)	1250-1200	Strong
C-H bend (out-of-plane)	900-675	Strong
C-I stretch	~650	Weak-Medium

Causality Behind the Observed Spectrum:

- O-H Stretch: The broadness of the O-H stretching band is a clear indication of intermolecular hydrogen bonding between the phenol molecules.
- Aromatic Vibrations: The characteristic C-H and C=C stretching vibrations confirm the presence of the benzene ring.
- C-O Stretch: The strong absorption around 1225 cm^{-1} is typical for the C-O stretching vibration in phenols.
- Out-of-Plane Bending: The pattern of the out-of-plane C-H bending bands in the 900-675 cm^{-1} region can be indicative of the substitution pattern on the aromatic ring. For ortho-

disubstitution, a strong band is typically observed around 750 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

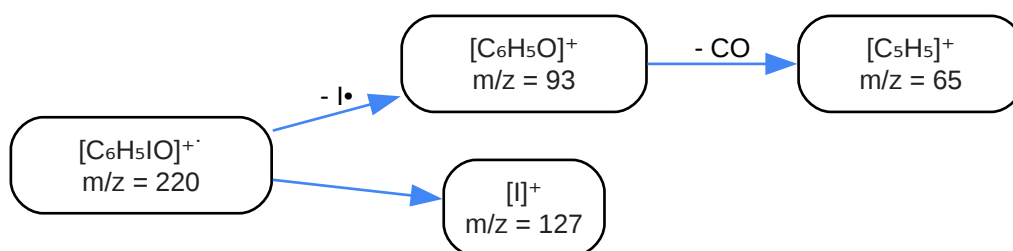
Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small amount of **2-iodophenol** into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC).
- **Ionization:** Ionize the sample using a high-energy electron beam (typically 70 eV).
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole).

Data Interpretation and Key Insights:

m/z	Relative Intensity (%)	Assignment
220	100	$[M]^+$ (Molecular Ion)
127	10	$[I]^+$
93	40	$[M-I]^+$
65	30	$[C_5H_5]^+$

Fragmentation Pathway:



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Caption: Key fragmentation pathways of **2-Iodophenol** in EI-MS.

Causality Behind the Observed Spectrum:

- Molecular Ion Peak ($[M]^+$): The peak at m/z 220 corresponds to the intact molecular ion and confirms the molecular weight of **2-Iodophenol**. This is typically the base peak (most intense) due to the stability of the aromatic system.
- Loss of Iodine ($[M-I]^+$): A very common fragmentation pathway for iodoaromatics is the cleavage of the C-I bond, resulting in a peak at m/z 93, corresponding to the phenoxy cation.
- Iodine Cation ($[I]^+$): A peak at m/z 127 corresponding to the iodine cation is also observed.
- Loss of CO ($[C_5H_5]^+$): The phenoxy cation can further fragment by losing a molecule of carbon monoxide (CO) to form the cyclopentadienyl cation at m/z 65.

Conclusion

The spectroscopic data presented in this guide provides a comprehensive and self-validating characterization of **2-Iodophenol**. The 1H and ^{13}C NMR spectra unambiguously define the connectivity of the atoms, while the IR spectrum confirms the presence of the key functional groups. Finally, the mass spectrum verifies the molecular weight and reveals characteristic fragmentation patterns. Together, these techniques offer a powerful and synergistic approach to the structural elucidation and quality assessment of **2-Iodophenol**, providing researchers with the necessary information to confidently use this important chemical in their work.

References

- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
- NIST Chemistry WebBook, SRD 69. (n.d.). Phenol, 2-iodo-. Retrieved from [\[Link\]](#)
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